An In-Depth Technical Guide to 4-Cyclopropylaniline: Synthesis, Applications, and Characterization

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Compound of Interest

Compound Name:	*4-Cyclopropylaniline*
CAS No.:	*3158-71-2*
Cat. No.:	*B1589887*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Cyclopropylaniline is a versatile primary aromatic amine that has garnered significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science. Its unique structural motif, featuring a cyclopropyl ring attached to an aniline core, imparts desirable physicochemical properties to molecules, making it a valuable building block in the design of novel bioactive compounds and functional materials. The cyclopropyl group can enhance metabolic stability, improve binding affinity to biological targets, and modulate electronic properties, making **4-cyclopropylaniline** a sought-after intermediate for researchers and drug development professionals.[1] This in-depth technical guide provides a comprehensive overview of the synonyms, synthesis, key reactions, applications, and analytical characterization of **4-cyclopropylaniline**.

Nomenclature and Chemical Properties

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Proper identification of a chemical entity is crucial for scientific communication and procurement. **4-Cyclopropylaniline** is known by several alternative names and identifiers.

Table 1: Synonyms and Identifiers for **4-Cyclopropylaniline**

Identifier Type	Value
IUPAC Name	4-Cyclopropylaniline[1]
CAS Number	3158-71-2[1]
Molecular Formula	$C_9H_{11}N$[1]
Molecular Weight	133.19 g/mol [1]
Synonyms	p-Cyclopropylaniline, 4-Cyclopropylbenzenamine, Benzenamine, 4-cyclopropyl-

Table 2: Key Physicochemical Properties of **4-Cyclopropylaniline**

Property	Value
Appearance	Off-white to light brown solid
Melting Point	36 °C
Boiling Point	108 °C at 10 Torr
Density	1.112 ± 0.06 g/cm³
pKa	4.82 ± 0.10 (Predicted)

Synthesis of 4-Cyclopropylaniline: The Buchwald-Hartwig Amination

The palladium-catalyzed Buchwald-Hartwig amination is the most prevalent and efficient method for the synthesis of **4-cyclopropylaniline**. This cross-coupling reaction forms a carbon-nitrogen bond between an aryl halide and an amine. In the case of **4-cyclopropylaniline** synthesis, this involves the coupling of a 4-halocyclopropylbenzene with an

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ammonia equivalent or the coupling of a 4-haloaniline with a cyclopropylating agent. A more common and direct approach involves the coupling of an aryl halide with cyclopropylamine.

The causality behind the choice of the Buchwald-Hartwig amination lies in its broad substrate scope, functional group tolerance, and milder reaction conditions compared to traditional methods like nucleophilic aromatic substitution. The development of specialized phosphine ligands has been instrumental in the success and wide applicability of this reaction.

Caption: General schematic for the synthesis of **4-Cyclopropylaniline** via Buchwald-Hartwig amination.

Experimental Protocol: Synthesis of 4-Cyclopropylaniline

This protocol is a representative example of a Buchwald-Hartwig amination for the synthesis of **4-cyclopropylaniline**.

Materials:

- 4-Bromocyclopropylbenzene
- Cyclopropylamine
- Palladium(II) acetate ($Pd(OAc)_2$)
- BrettPhos (or other suitable phosphine ligand)
- Sodium tert-butoxide (NaOtBu)
- Toluene (anhydrous)
- Ethyl acetate
- Silica gel
- Standard glassware for inert atmosphere reactions (Schlenk line or glovebox)

Procedure:

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- Catalyst Preparation: In a glovebox or under an inert atmosphere, a Schlenk flask is charged with $Pd(OAc)_2$ and the phosphine ligand (e.g., BrettPhos) in a 1:1.2 molar ratio. Anhydrous toluene is added, and the mixture is stirred at room temperature for 15-20 minutes to form the active catalyst complex.

- Reaction Setup: To the flask containing the catalyst, add 4-bromocyclopropylbenzene, cyclopropylamine (typically in excess, e.g., 1.2-1.5 equivalents), and sodium tert-butoxide (e.g., 1.4 equivalents).

- Reaction Conditions: The reaction mixture is heated to 80-110 °C under an inert atmosphere and stirred for 12-24 hours. The progress of the reaction should be monitored by a suitable analytical technique such as TLC or GC-MS.

- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The mixture is then diluted with ethyl acetate and filtered through a pad of celite to remove palladium residues. The filtrate is washed with water and brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.

- Purification: The crude product is purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **4-cyclopropylaniline**.

Applications in Drug Discovery and Agrochemicals

The **4-cyclopropylaniline** scaffold is a key constituent in a variety of bioactive molecules, owing to the advantageous properties conferred by the cyclopropyl moiety.

Pharmaceutical Applications

The cyclopropyl group is often incorporated into drug candidates to enhance their metabolic stability by blocking potential sites of oxidation. It can also provide conformational rigidity, which can lead to improved binding affinity and selectivity for a biological target. The cyclopropylamine moiety is found in drugs with diverse therapeutic applications, including antidepressants, antiviral agents, and anticancer compounds.[2] For instance, compounds containing the cyclopropylamino group are key components in certain quinolone and naphthyridine antibacterial agents.[3]

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Agrochemical Applications

In the agrochemical sector, derivatives of cyclopropylamine are utilized in the development of herbicides, fungicides, and insecticides.[2] The presence of the cyclopropyl group can influence the molecule's interaction with target enzymes or receptors in pests and weeds, leading to enhanced efficacy. An example of an agrochemical containing a cyclopropyl moiety is Cyclaniliprole, an insecticide.[4]

Caption: The utility of **4-Cyclopropylaniline** as a versatile building block in the synthesis of bioactive molecules.

Analytical Characterization

Thorough analytical characterization is essential to confirm the identity and purity of **4-cyclopropylaniline**. A combination of spectroscopic and chromatographic techniques is typically employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **4-cyclopropylaniline**.

- ^{1}H NMR: The proton NMR spectrum provides characteristic signals for the aromatic and cyclopropyl protons. The aromatic protons typically appear as two doublets in the range of δ 6.5-7.0 ppm. The methine proton of the cyclopropyl group appears as a multiplet around δ 1.7-1.9 ppm, while the methylene protons of the cyclopropyl group give rise to complex multiplets at higher field, typically between δ 0.4-0.9 ppm. The amine protons (NH_2) usually appear as a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the aromatic carbons and the carbons of the cyclopropyl ring.

Table 3: Predicted ^{1}H and ^{13}C NMR Chemical Shifts for **4-Cyclopropylaniline**

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Atom	^{1}H Chemical Shift (δ, ppm)	^{13}C Chemical Shift (δ, ppm)
Aromatic C-H (ortho to NH_2)	~6.6	~115
Aromatic C-H (meta to NH_2)	~6.9	~129
Aromatic C (ipso to NH_2)	-	~145
Aromatic C (ipso to cyclopropyl)	-	~135
Cyclopropyl CH	~1.8	~15
Cyclopropyl CH_2	~0.5, ~0.8	~7

Note: These are predicted values and may vary depending on the solvent and instrument.

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **4-cyclopropylaniline** and for monitoring reaction progress.

- Method: A reversed-phase HPLC method is commonly used.
- Column: A C18 column is typically employed.[5][6]
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water is a common mobile phase.[5][6]
- Detection: UV detection at a wavelength of around 254 nm is suitable for this aromatic compound.[6]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is another valuable technique for the analysis of **4-cyclopropylaniline**, providing both retention time information for purity assessment and mass spectral data for identity confirmation.

- Column: A non-polar or medium-polarity capillary column, such as one coated with dimethylpolysiloxane or phenylmethylpolysiloxane, is generally used.

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- Carrier Gas: Helium is the most common carrier gas.
- Ionization: Electron ionization (EI) at 70 eV is standard.
- Mass Spectrum: The mass spectrum will show a molecular ion peak (M^+) at m/z 133, along with characteristic fragmentation patterns.

Safety and Handling

4-Cyclopropylaniline should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is classified as harmful if swallowed and can cause skin and eye irritation.[1] Personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

4-Cyclopropylaniline is a valuable and versatile building block in modern organic synthesis. Its unique structural features and the accessibility through robust synthetic methods like the Buchwald-Hartwig amination have established its importance in the development of new pharmaceuticals and agrochemicals. A thorough understanding of its synthesis, reactivity, and analytical characterization is crucial for researchers and scientists aiming to leverage the potential of this important molecule.

References

- PubChem. **4-Cyclopropylaniline**. National Center for Biotechnology Information. [Link]
- Pflug, N. C.; Schmitt, M.; McNeill, K. Development of N-Cyclopropylanilines to Probe the Oxidative Properties of Triplet-State Photosensitizers. Environ. Sci. Technol.2019, 53 (9), 4813–4822. [Link]
- Bayer AG. 7-amino-1-cyclopropyl-4-oxo-1, 4-dihydro-quinoline-and naphthyridine-3-carboxylic acids and antibacterial agents containing these compounds.
- Ataman Kimya. CYCLOPROPYLAMINE. [Link]
- PubChem. Cyclaniliprole. National Center for Biotechnology Information. [Link]

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- Gardarsdottir, H. Cyclopropylamine in Medicinal Chemistry: Synthesis and Applications. J Pharma Reports. 2024, 08, 230. [Link]

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Sources

- 1. 4-Cyclopropylaniline | C9H11N | CID 12253927 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. longdom.org [longdom.org]
- 3. US4670444A - 7-amino-1-cyclopropyl-4-oxo-1, 4-dihydro-quinoline-and naphthyridine-3-carboxylic acids and antibacterial agents containing these compounds - Google Patents [patents.google.com]
- 4. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 5. US3758690A - And use of such n-cyclopropyl compounds as hypotensives pharmaceutical compositions containing n-cyclopropyl-1-amino indanes - Google Patents [patents.google.com]
- 6. Cyclopropyl Scaffold: A Generalist for Marketed Drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
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